

# Preparing Stock Solutions of AMPK Activator 14: An Application Note and Protocol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AMPK activator 14

Cat. No.: B12376889

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This document provides a detailed protocol for the preparation of stock solutions of "**AMPK activator 14**," a potent, orally active AMP-activated protein kinase (AMPK) activator. Adherence to this protocol will help ensure the consistency and accuracy of experimental results.

## Introduction

AMPK is a crucial cellular energy sensor that plays a central role in regulating metabolic pathways. Its activation has therapeutic potential for various metabolic diseases, including type 2 diabetes. "**AMPK activator 14**" (CAS 1356632-18-2) is a small molecule designed to activate AMPK, making it a valuable tool for research and drug development.<sup>[1]</sup> Proper preparation of stock solutions is the first critical step in any experiment involving this compound.

## Physicochemical Data

A summary of the key physicochemical properties of "**AMPK activator 14**" is presented in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>33</sub> H <sub>34</sub> FN <sub>5</sub> O <sub>4</sub>
Molecular Weight	583.65 g/mol
CAS Number	1356632-18-2
Appearance	Solid crystalline form
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Storage (Powder)	Store at -20°C for up to 3 years
Storage (Solvent)	Store at -80°C for up to 1 year

## Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of "**AMPK activator 14**" in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro and in vivo experiments.

### Materials and Equipment:

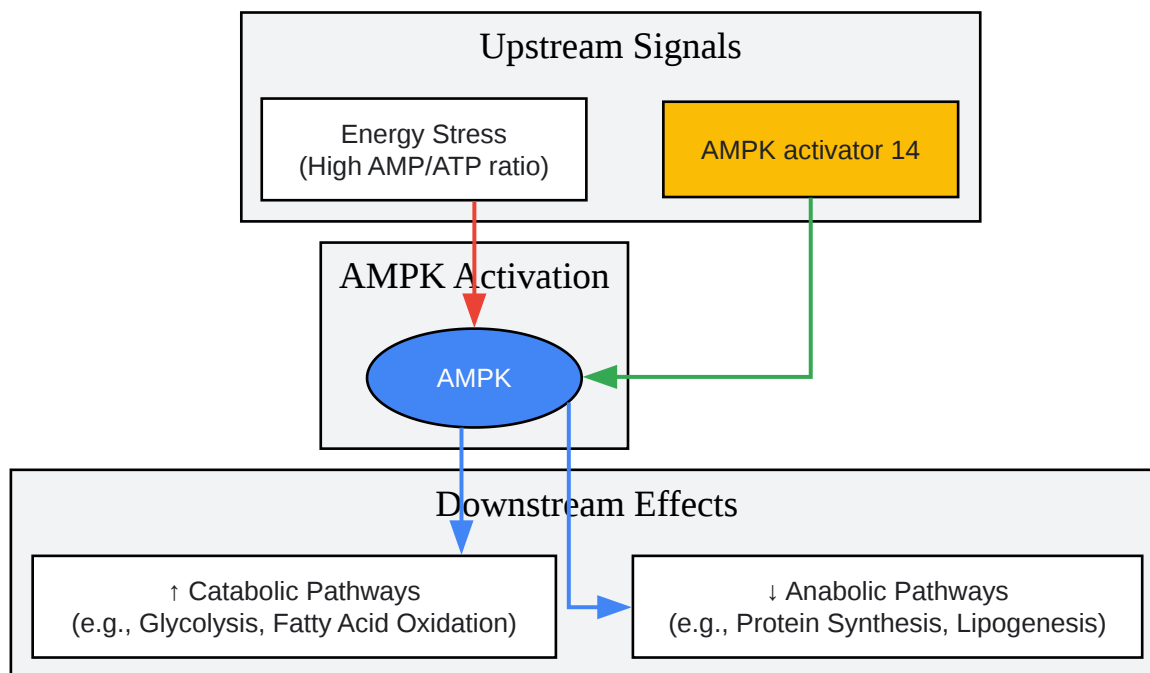
- "**AMPK activator 14**" powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile pipette tips

### Procedure:

- **Safety Precautions:** Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound and solvent.
- **Weighing the Compound:** Accurately weigh out a specific amount of "**AMPK activator 14**" powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 5.84 mg of the compound.
  - **Calculation:**
    - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
    - $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 583.65 \text{ g/mol} = 0.0058365 \text{ g} = 5.84 \text{ mg}$
- **Dissolving the Compound:** Add the weighed "**AMPK activator 14**" powder to a sterile microcentrifuge tube or amber glass vial. Add the calculated volume of DMSO to the tube. For the example above, you would add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube or vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C. When stored properly, the stock solution is stable for up to one year.

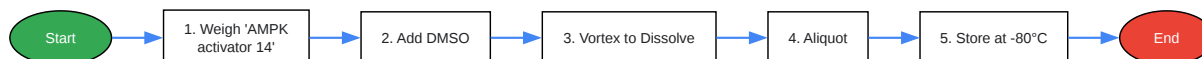
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of AMPK in cellular metabolism and the workflow for preparing the stock solution.



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Caption: Simplified AMPK signaling pathway.



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Caption: Workflow for preparing stock solution.

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## References

- 1. medchemexpress.com [medchemexpress.com]

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